Application Notes and Protocols for Rpt193 in Primary Human T Cell Cultures

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Compound of Interest	
Compound Name:	*Rpt193*
CAS No.:	*2366152-15-8*
Cat. No.:	*B10855426*

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Introduction

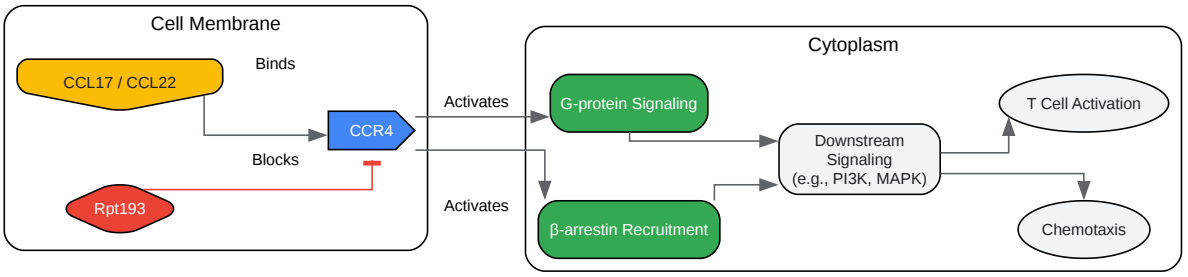
Rpt193, also known as zelnecirnon, is a potent and selective oral antagonist of the C-C chemokine receptor 4 (CCR4).[1][2] CCR4 is highly expressed on Th2 cells and is implicated in the migration of these cells into inflamed tissues in allergic inflammatory diseases such as atopic dermatitis and asthma.[3] By blocking the interaction of CCR4 with its ligands, CCL17 and CCL22, **Rpt193** effectively inhibits the recruitment of Th2 cells, thereby reducing the inflammatory response.[3][4] These application notes provide detailed protocols for the use of **Rpt193** in primary human T cell cultures to study its effects on T cell function.

Mechanism of Action

Rpt193 is a small molecule inhibitor that targets the CCR4 receptor. The binding of chemokines like CCL17 and CCL22 to CCR4 on Th2 cells triggers a signaling cascade that leads to chemotaxis, cellular activation, and cytokine production.[4] **Rpt193** competitively blocks this interaction, thereby inhibiting the downstream signaling pathways responsible for T cell migration and effector functions.[3]

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CCR4 Signaling Pathway Inhibition by **Rpt193**



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Caption: **Rpt193** blocks CCL17/CCL22 binding to CCR4, inhibiting downstream signaling.

Quantitative Data Summary

The following tables summarize key quantitative data for **Rpt193**.

Parameter	Value	Assay	Source
IC50	~370 nM	In vitro Th2 cell chemotaxis	[1][2]
Clinical Dosing	400 mg	Oral, once daily in atopic dermatitis trials	[5]

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Experimental Condition	Recommended Range	Notes
In Vitro Concentration	100 nM - 10 µM	Based on the IC50, a dose-response curve should be performed to determine the optimal concentration for your specific assay.
DMSO Stock Concentration	10 mM	Rpt193 is soluble in DMSO. Prepare high-concentration stock to minimize the final DMSO concentration in culture (ideally ≤ 0.1%).

Experimental Protocols

Preparation of **Rpt193** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Rpt193** in DMSO.

Materials:

- **Rpt193** (zelnecirnon) powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile, amber microcentrifuge tubes

Procedure:

- Calculate the required amount of **Rpt193** powder to prepare the desired volume of a 10 mM stock solution.
- Briefly centrifuge the vial of **Rpt193** powder to ensure all the powder is at the bottom.
- Under sterile conditions (e.g., in a laminar flow hood), add the calculated volume of sterile DMSO to the vial of **Rpt193**.

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- Vortex or gently sonicate the solution until the **Rpt193** is completely dissolved. If precipitation occurs, gentle warming may aid dissolution.[1]
- Aliquot the stock solution into single-use, sterile amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and protect from light.
- Store the stock solution at -20°C or -80°C.

Isolation and Culture of Primary Human T Cells

This protocol describes the isolation of primary human T cells from peripheral blood mononuclear cells (PBMCs).

Materials:

- Whole human blood or buffy coat
- Ficoll-Paque PLUS
- Phosphate-buffered saline (PBS), sterile
- RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS), 1% Penicillin-Streptomycin, and 2 mM L-glutamine (complete RPMI)
- Human T cell isolation kit (negative selection is recommended to obtain untouched T cells)
- Recombinant human IL-2

Procedure:

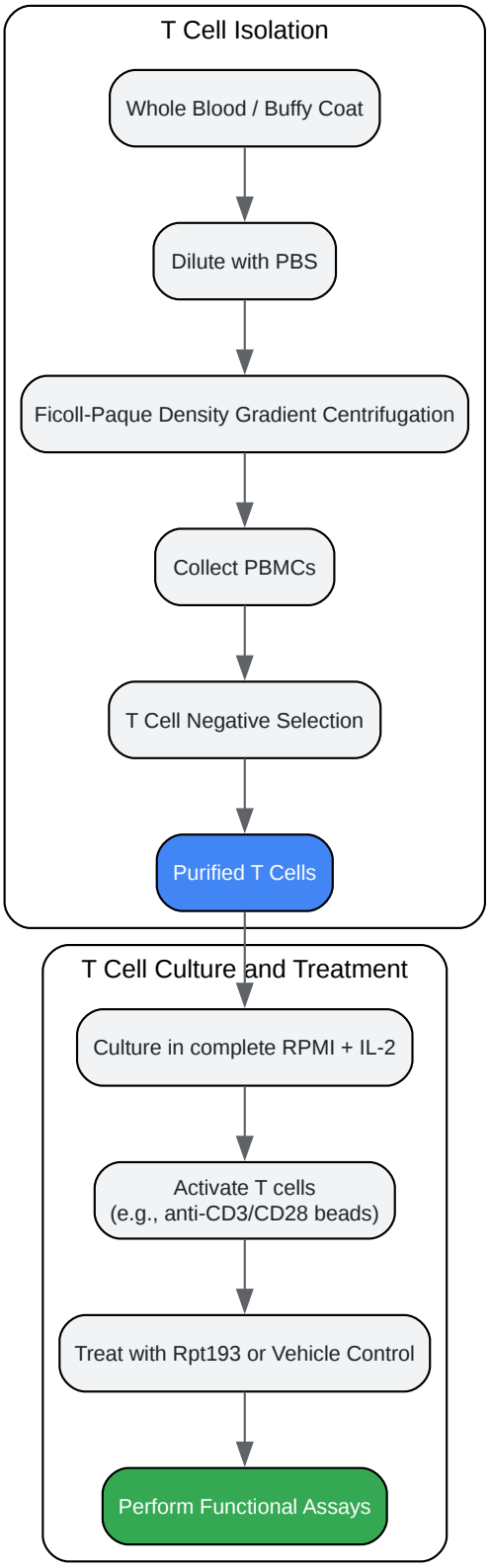
- Dilute the whole blood or buffy coat 1:1 with sterile PBS.
- Carefully layer the diluted blood over Ficoll-Paque PLUS in a sterile conical tube.
- Centrifuge at 400 x g for 30 minutes at room temperature with the brake off.
- Carefully aspirate the upper layer containing plasma and platelets, and collect the buffy coat layer containing PBMCs.[6]

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- Wash the PBMCs with sterile PBS by centrifuging at 300 x g for 10 minutes. Repeat the wash step.
- Isolate T cells from the PBMC suspension using a human T cell isolation kit according to the manufacturer's instructions.
- Resuspend the purified T cells in complete RPMI medium at a density of 1 x 10^6 cells/mL. For T cell expansion, supplement the medium with recombinant human IL-2 (concentration to be optimized, typically 20-100 U/mL).

Experimental Workflow for T Cell Isolation and Culture

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